

Sodium Amide (NaNH₂): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium amide

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Introduction

Sodium amide (NaNH₂), also known as sodamide, is a highly reactive inorganic compound that serves as a potent base in a myriad of chemical transformations. Its utility, particularly in organic synthesis, stems from its strong basicity and nucleophilic character. This guide provides an in-depth overview of the chemical and physical properties of **sodium amide**, detailed experimental protocols for its synthesis and common applications, and important safety considerations for its handling and disposal.

Physical Properties

Pure **sodium amide** is a white, crystalline solid, although commercial preparations are often gray due to the presence of minute iron impurities from the manufacturing process. These impurities typically do not impede its reactivity in most applications. The key physical properties of **sodium amide** are summarized in the table below.

Property	Value	References
Molecular Formula	NaNH ₂	
Molar Mass	39.013 g/mol	
Appearance	White crystalline powder (pure); Gray solid (commercial)	
Odor	Ammonia-like	
Melting Point	210 °C (410 °F; 483 K)	
Boiling Point	400 °C (752 °F; 673 K)	
Density	1.39 g/cm ³	
Crystal Structure	Orthorhombic	

Chemical Properties

Sodium amide is a salt-like material composed of the sodium cation (Na⁺) and the amide anion (NH₂⁻). The amide anion is the conjugate base of ammonia (NH₃), a very weak acid (pKa ≈ 38), which makes **sodium amide** an exceptionally strong base.

Solubility and Basicity

Property	Value	References
Solubility in Water	Reacts violently	
Solubility in Liquid Ammonia	40 mg/L	
Solubility in Ethanol	Reacts	
Acidity (pKa of conjugate acid, NH ₃)	38	

Reactivity

Sodium amide's high reactivity is its most defining chemical characteristic.

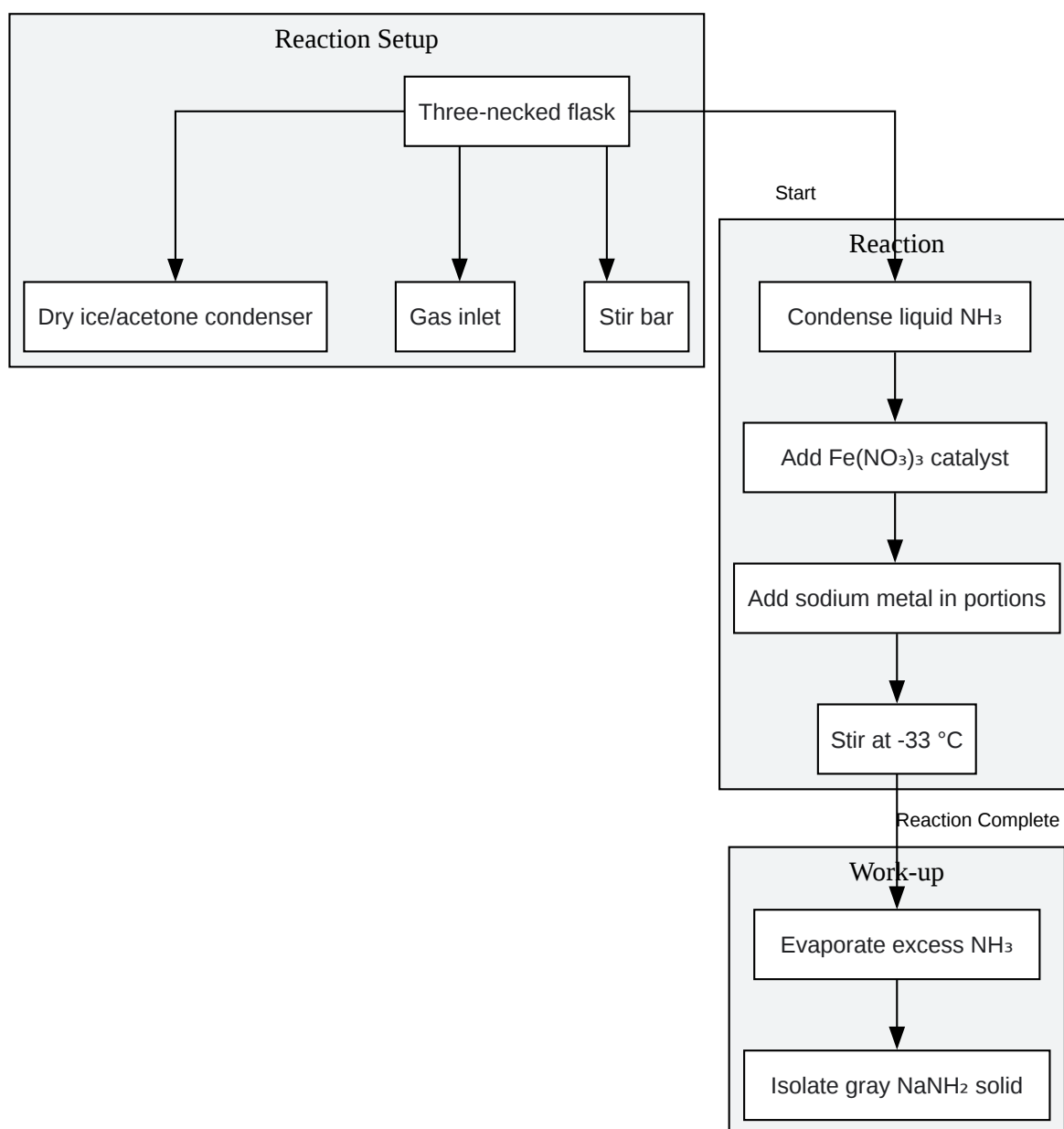
- **Reaction with Water:** It reacts violently with water to produce ammonia gas and sodium hydroxide. This reaction is highly exothermic and can be explosive. $\text{NaNH}_2 + \text{H}_2\text{O} \rightarrow \text{NaOH} + \text{NH}_3$
- **Reaction with Air:** In the presence of limited air and moisture, **sodium amide** can form explosive peroxides, which often appear as a yellow or brownish discoloration of the solid. For this reason, it must be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).
- **Use as a Strong Base:** NaNH_2 is widely employed in organic synthesis to deprotonate weakly acidic protons. It is particularly effective for the deprotonation of terminal alkynes to form sodium acetylides, and for generating enolates from ketones and esters.
- **Elimination Reactions:** **Sodium amide** is a classic reagent for dehydrohalogenation reactions to form alkynes from vicinal or geminal dihalides. Typically, two equivalents of NaNH_2 are used, with a third equivalent required for terminal alkynes to deprotonate the newly formed alkyne.
- **Nucleophilicity:** While a strong base, the amide anion is a relatively poor nucleophile due to its high basicity, which often leads to elimination side reactions.

Experimental Protocols

Synthesis of Sodium Amide

The most common laboratory preparation of **sodium amide** involves the reaction of sodium metal with liquid ammonia, using a catalyst such as iron(III) nitrate.

Experimental Workflow: Synthesis of **Sodium Amide**



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Caption: Workflow for the synthesis of **sodium amide**.

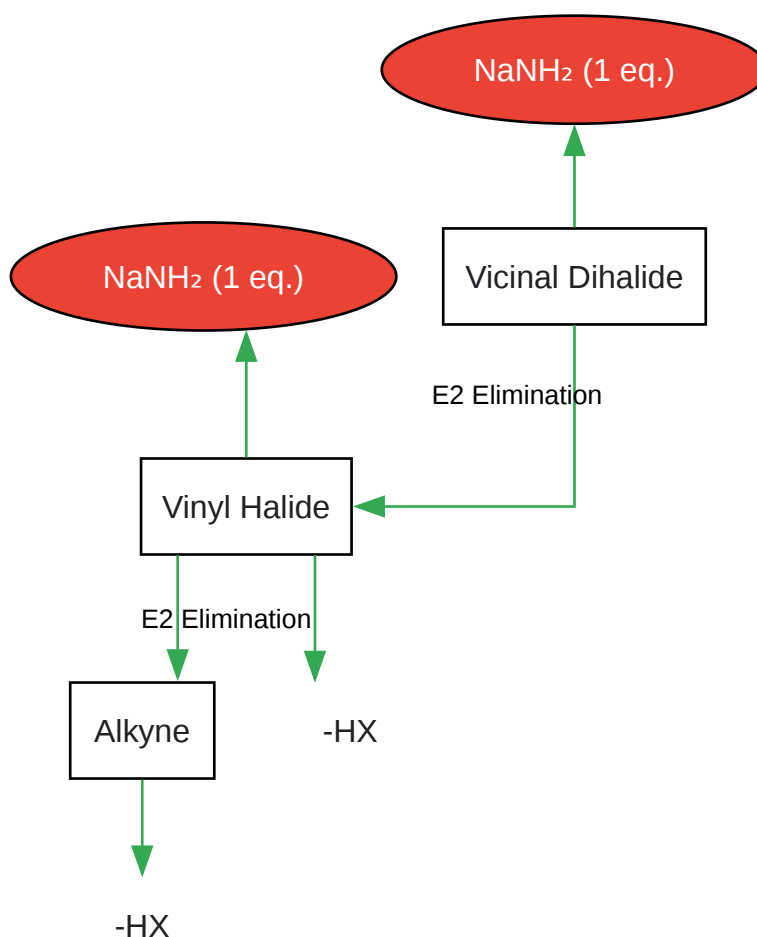
Detailed Methodology:

- **Apparatus Setup:** A three-necked round-bottom flask is equipped with a dry ice/acetone condenser, a gas inlet tube, and a magnetic stir bar. The entire apparatus must be flame-dried under a stream of inert gas (nitrogen or argon) to ensure anhydrous conditions.
- **Reaction:**
 - Cool the flask to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
 - Condense approximately 250 mL of anhydrous ammonia into the flask.
 - Add a catalytic amount of iron(III) nitrate (approx. 0.5 g).
 - While maintaining the temperature, slowly add small pieces of sodium metal (11.5 g, 0.5 mol) to the vigorously stirred solution. The deep blue color of the solvated electrons will initially form and then dissipate as the sodium reacts.
 - After the addition of sodium is complete, allow the reaction mixture to stir at the boiling point of ammonia ($-33\text{ }^{\circ}\text{C}$) until the blue color has been replaced by a gray suspension of **sodium amide**. This typically takes 2-4 hours.
- **Work-up:**
 - Once the reaction is complete, remove the cooling bath and allow the excess ammonia to evaporate under a stream of inert gas.
 - The resulting gray solid is **sodium amide**. It should be handled and stored under an inert atmosphere.

Dehydrohalogenation of a Vicinal Dihalide

Sodium amide is a powerful reagent for the double dehydrohalogenation of vicinal dihalides to synthesize alkynes.

Signaling Pathway: Dehydrohalogenation to form an Alkyne



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Caption: Pathway of double dehydrohalogenation.

Detailed Methodology:

- Reaction Setup: In a flame-dried, three-necked flask equipped with a condenser, mechanical stirrer, and addition funnel, suspend **sodium amide** (2.2 equivalents) in anhydrous diethyl ether or tetrahydrofuran under an inert atmosphere.
- Reaction:
 - Cool the suspension in an ice bath.
 - Slowly add a solution of the vicinal dihalide (1.0 equivalent) in the same anhydrous solvent via the addition funnel.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours.
- Work-up:
 - Cool the reaction mixture to 0 °C and cautiously quench by the slow addition of water.
 - Separate the organic layer, and extract the aqueous layer with the organic solvent.
 - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to afford the crude alkyne.
 - Purify the product by distillation or chromatography as needed.

Purification and Analysis

Purification:

Commercial **sodium amide** often contains iron impurities, giving it a gray color. While this often does not affect its reactivity, purification can be achieved by washing the solid with a dry, inert hydrocarbon solvent such as hexane or toluene, in which **sodium amide** is insoluble. This should be performed under an inert atmosphere. Recrystallization of **sodium amide** is generally not a practical laboratory procedure due to its high reactivity and the lack of suitable solvents.

Analysis:

A definitive, straightforward titration method for determining the purity of **sodium amide** in the presence of its common impurity, sodium hydroxide, is not well-established in standard laboratory practice due to the similar basic nature of the amide and hydroxide ions in aqueous solution. However, a qualitative test for the presence of amides involves heating the sample with a sodium hydroxide solution; the evolution of ammonia gas, detectable by its odor and its ability to turn moist red litmus paper blue, indicates the presence of an amide. For quantitative analysis, more advanced techniques such as elemental analysis or spectroscopic methods would be required for accurate determination of purity.

Safety and Handling

Sodium amide is a hazardous substance that requires careful handling.

- **Reactivity:** It reacts violently with water and should be handled in a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques).
- **Peroxide Formation:** Exposure to air can lead to the formation of shock-sensitive and explosive peroxides. Containers of **sodium amide** should be kept tightly sealed and stored away from heat and moisture. Discolored (yellow or brown) **sodium amide** should be treated as an explosion hazard and disposed of with extreme caution.
- **Corrosivity:** It is corrosive to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, must be worn.
- **Disposal:** Small quantities of **sodium amide** can be destroyed by slowly and cautiously adding it to a large excess of a stirred, cooled (ice bath) solution of ethanol or isopropanol under an inert atmosphere. The resulting solution can then be neutralized and disposed of according to local regulations.

Conclusion

Sodium amide is an indispensable tool in the arsenal of synthetic chemists, enabling a wide range of chemical transformations through its potent basicity. A thorough understanding of its physical and chemical properties, coupled with strict adherence to safety protocols, is paramount for its effective and safe utilization in research and development. While its synthesis and common applications are well-documented, further research into standardized and accessible methods for its purification and quantitative analysis would be beneficial to the scientific community.

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